

# Navigating the Iminodicarboxylates: A Technical Guide to Diethyl Iminodiacetate and Diethyl Iminodicarboxylate

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## Compound of Interest

Compound Name: *Diethyl Iminodicarboxylate*

Cat. No.: *B028530*

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In the landscape of organic synthesis and pharmaceutical development, precision in chemical nomenclature is paramount. The term "**Diethyl Iminodicarboxylate**" can be a source of ambiguity, potentially referring to two distinct, yet structurally related, compounds: Diethyl Iminodiacetate and the compound more formally known as Diethyl Imidodicarbonate. This technical guide serves to disambiguate these chemical entities, providing a comprehensive overview of their respective properties, synthesis, and applications, with a focus on their roles in research and drug development.

## Diethyl Iminodiacetate: A Versatile Chelator and Synthetic Intermediate

CAS Number: 6290-05-7

Diethyl Iminodiacetate is a valuable reagent in organic synthesis, primarily recognized for its role as a chelating agent and a versatile intermediate in the preparation of a variety of compounds.<sup>[1][2]</sup> Its ability to form stable complexes with metal ions makes it particularly useful in processes requiring metal ion sequestration or in the synthesis of metal-containing complexes.<sup>[1]</sup>

## Synonyms

The following table lists the common synonyms for Diethyl Iminodiacetate.

| Synonym                                        |
|------------------------------------------------|
| Iminodiacetic acid diethyl ester               |
| N,N-Bis(ethoxycarbonylmethyl)amine             |
| Glycine, N-(2-ethoxy-2-oxoethyl)-, ethyl ester |
| Diethyl 2,2'-iminodiacetate                    |
| Acetic acid, iminodi-, diethyl ester           |
| Ethyl N-(2-ethoxy-2-oxoethyl)glycinate         |

## Quantitative Data Summary

The physical and chemical properties of Diethyl Iminodiacetate are summarized in the table below.

| Property                              | Value                                          |
|---------------------------------------|------------------------------------------------|
| Molecular Formula                     | C <sub>8</sub> H <sub>15</sub> NO <sub>4</sub> |
| Molecular Weight                      | 189.21 g/mol                                   |
| Appearance                            | Colorless to slightly yellow liquid            |
| Boiling Point                         | 208 °C (lit.)                                  |
| Density                               | 1.056 g/mL at 25 °C (lit.)                     |
| Refractive Index (n <sub>20/D</sub> ) | 1.435 (lit.)                                   |
| Flash Point                           | >230 °F                                        |
| Solubility                            | Moderately soluble in water                    |

## Experimental Protocols

## Synthesis of Diethyl Iminodiacetate from Iminodiacetic Acid

A common laboratory-scale synthesis of Diethyl Iminodiacetate involves the esterification of iminodiacetic acid with ethanol in the presence of an acid catalyst.<sup>[3]</sup>

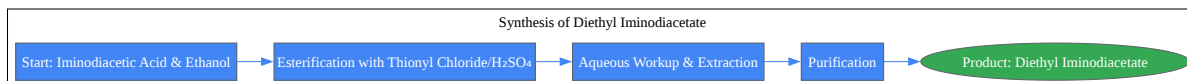
### Materials:

- Iminodiacetic acid
- Ethanol
- Thionyl chloride or Sulfuric acid
- Saturated sodium bicarbonate solution
- Ethyl acetate
- Brine
- Magnesium sulfate

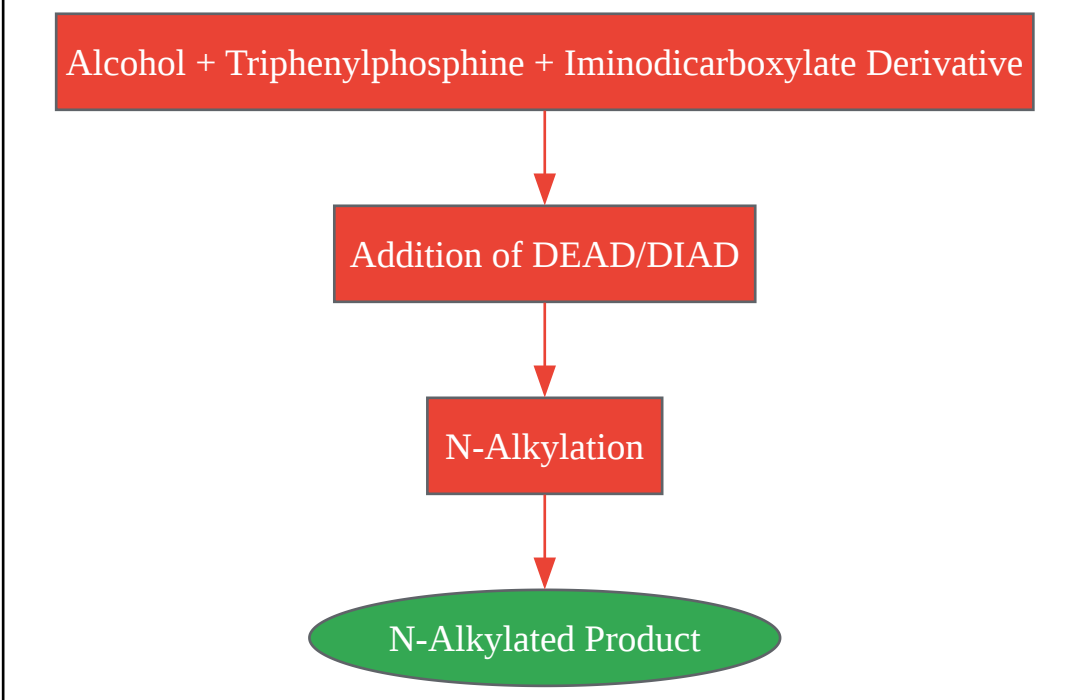
### Procedure:

- In a reaction flask cooled to 0°C, slowly add thionyl chloride dropwise to ethanol with stirring.
- Allow the mixture to warm to room temperature.
- Add iminodiacetic acid to the reaction mixture.
- Heat the reaction to reflux and maintain for several hours (e.g., overnight).
- Cool the mixture to room temperature and quench the reaction by the careful addition of a saturated sodium bicarbonate solution until the pH is neutral.
- Reduce the volume of the mixture by removing most of the ethanol via distillation under reduced pressure.
- Extract the aqueous residue with ethyl acetate.

- Combine the organic phases, wash with brine, and dry over magnesium sulfate.
- Filter the solution and concentrate the filtrate under reduced pressure to yield Diethyl Iminodiacetate.



### Conceptual Workflow: N-Alkylation using Iminodicarboxylate Analogs



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## References

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- To cite this document: BenchChem. [Navigating the Iminodicarboxylates: A Technical Guide to Diethyl Iminodiacetate and Diethyl Iminodicarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b028530#diethyl-iminodicarboxylate-cas-number-and-synonyms]

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